

An In-depth Technical Guide to the Chemical Properties of Dipropyl Maleate

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Compound of Interest

Compound Name: *Dipropyl maleate*

Cat. No.: *B3050212*

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Dipropyl maleate, with the chemical formula $C_{10}H_{16}O_4$, is the dipropyl ester of maleic acid.^[1] It is a compound of interest in various chemical syntheses and has potential applications in the pharmaceutical industry, particularly in drug delivery systems. This guide provides a comprehensive overview of its chemical and physical properties, detailed experimental protocols for its characterization and synthesis, and a discussion of its relevance in drug development.

Physicochemical Properties

A summary of the key physicochemical properties of **dipropyl maleate** is presented below. This data is essential for understanding its behavior in various experimental and industrial settings.

Property	Value	Reference
Molecular Formula	C10H16O4	[1][2][3][4][5][6]
Molecular Weight	200.23 g/mol	[1][2][3][5][6][7]
IUPAC Name	dipropyl (Z)-but-2-enedioate	[1]
CAS Number	2432-63-5	[1][3]
Density	1.0245 - 1.031 g/cm ³	[2][4][8]
Boiling Point	257.96 - 258.4 °C at 760 mmHg	[2][4]
Flash Point	119.6 °C	[2][4]
Refractive Index	1.443 - 1.448	[2][4][8]
Vapor Pressure	0.0138 mmHg at 25 °C	[2][4]
Water Solubility	Slightly soluble	[9]

Spectroscopic Data

Spectroscopic analysis is crucial for the structural elucidation and purity assessment of **dipropyl maleate**.

Nuclear Magnetic Resonance (NMR) Spectroscopy

¹ H NMR			
Chemical Shift (δ) ppm	Multiplicity	Integration	Assignment
~6.1	Singlet	2H	Olefinic Protons (-CH=CH-)
~5.0	Septet	2H	Methine Protons (-CH(CH ₃) ₂)
~1.2	Doublet	12H	Methyl Protons (-CH(CH ₃) ₂)
¹³ C NMR			
Chemical Shift (δ) ppm	Assignment		
~165	Carbonyl Carbon (-C=O)		
~130	Olefinic Carbon (-CH=CH-)		
~68	Methine Carbon (-CH(CH ₃) ₂)		
~22	Methyl Carbon (-CH(CH ₃) ₂)		

Note: The exact chemical shifts can vary slightly depending on the solvent and instrument used.^[10]

Infrared (IR) Spectroscopy

Wavenumber (cm ⁻¹)	Assignment
~2970	C-H stretch (alkyl)
~1730	C=O stretch (ester)
~1645	C=C stretch (alkene)
~1160	C-O stretch (ester)

Chemical Reactivity and Synthesis

Dipropyl maleate undergoes reactions typical of esters and alkenes. Its reactivity makes it a versatile intermediate in organic synthesis.

Hydrolysis

As an ester, **dipropyl maleate** can be hydrolyzed under acidic or basic conditions to yield maleic acid and propanol. The hydrolysis of dialkyl maleates can be mediated by reagents such as a t-BuNH₂/LiBr/alcohol/H₂O system.[\[11\]](#)

Polymerization

The carbon-carbon double bond in **dipropyl maleate** allows it to participate in polymerization reactions. It can be copolymerized with other monomers, such as vinyl acetate, to create polymers with tailored properties for applications like adhesives and coatings.[\[12\]](#) These copolymers are also being explored for biomedical applications, including drug delivery.[\[12\]](#)

Diels-Alder Reaction

Dipropyl maleate can act as a dienophile in Diels-Alder reactions, a powerful tool in organic synthesis for the formation of cyclic compounds.[\[13\]](#)

Experimental Protocols

Synthesis of Dipropyl Maleate

Objective: To synthesize **dipropyl maleate** via the esterification of maleic anhydride with isopropanol.

Methodology: This protocol is adapted from a patented method for the catalytic synthesis of diisopropyl maleate.[14]

Materials:

- Maleic anhydride
- Isopropanol
- Dual-nuclear functionalized ionic liquid catalyst

Procedure:

- Mix maleic anhydride and isopropanol in a mass ratio of 1:3 to 1:8.
- Add the dual-nuclear functionalized ionic liquid catalyst, with a mass equivalent to 10% to 20% of the maleic anhydride.
- Heat the reaction mixture to a temperature between 70 °C and 110 °C.
- Stir the mixture under condensation and reflux for 3 to 8 hours.
- After the reaction is complete, allow the mixture to stand at room temperature to separate into layers.
- The lower ionic liquid layer can be recycled after removing water by rotary evaporation.
- The upper product layer is purified by vacuum distillation to obtain pure diisopropyl maleate.

Spectroscopic Analysis

Objective: To obtain ^1H NMR, ^{13}C NMR, and IR spectra of **dipropyl maleate**.

5.2.1. NMR Spectroscopy Protocol[15]

Sample Preparation:

- Dissolve 5-10 mg of the liquid **dipropyl maleate** sample in approximately 0.6-0.7 mL of a deuterated solvent (e.g., chloroform-d, CDCl_3).

- Add a small amount of tetramethylsilane (TMS) as an internal standard for chemical shift referencing (0 ppm).
- Transfer the solution to a clean, dry 5 mm NMR tube.

Instrument Setup and Data Acquisition:

- Place the NMR tube in the spectrometer's probe.
- Lock the spectrometer on the deuterium signal of the solvent and shim the magnetic field to achieve optimal homogeneity.
- Acquire the ^1H and ^{13}C NMR spectra using standard pulse sequences.

5.2.2. FTIR Spectroscopy Protocol (Attenuated Total Reflectance - ATR)[15]

Sample Preparation: Ensure the liquid sample is free of any solid impurities or water.

Instrument Setup and Data Acquisition:

- Use a clean, dry ATR crystal (e.g., diamond or zinc selenide).
- Record a background spectrum of the clean, empty ATR crystal.
- Place a small drop of the liquid sample onto the center of the ATR crystal.
- Acquire the sample spectrum, typically by co-adding 16 to 32 scans at a resolution of 4 cm^{-1} .

Data Processing: The acquired spectrum is automatically ratioed against the background spectrum to produce the final absorbance or transmittance spectrum.

Solubility Determination[9]

Objective: To quantitatively determine the solubility of **dipropyl maleate** in a given solvent.

Methodology:

- Add an excess amount of **dipropyl maleate** to a known volume of the selected solvent in a sealed vial.

- Agitate the mixture at a constant temperature (e.g., 25 °C) for a sufficient time to reach equilibrium.
- Allow the undissolved solute to settle.
- Carefully extract a known volume of the supernatant.
- Dilute the supernatant with a suitable solvent.
- Analyze the concentration of **dipropyl maleate** in the diluted sample using a suitable analytical technique, such as gas chromatography (GC) with a pre-established calibration curve.
- Calculate the original concentration in the saturated solution to determine the solubility.

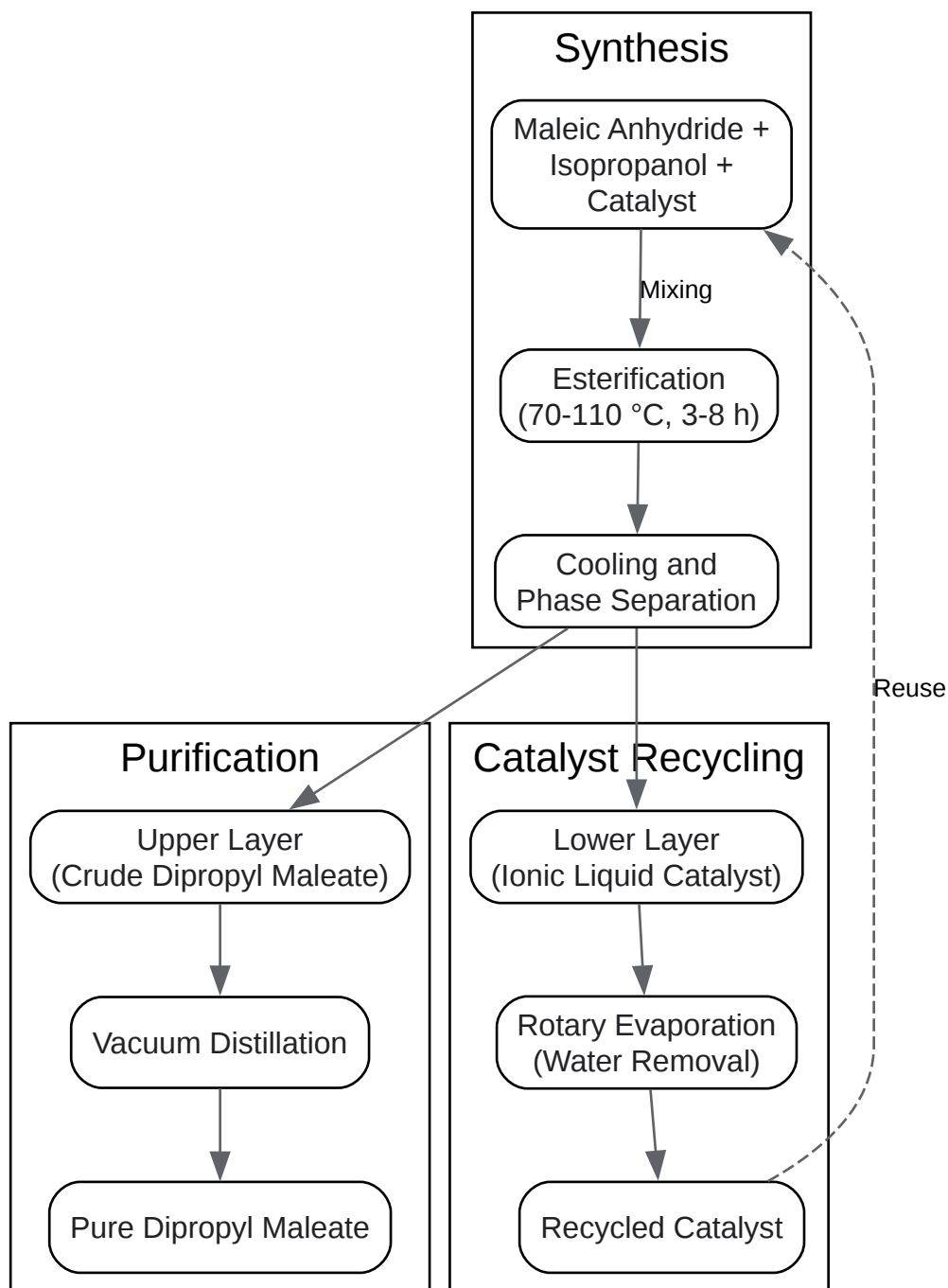
Applications in Drug Development

While direct pharmacological activity of **dipropyl maleate** is not extensively documented, its properties as a monomer and plasticizer are of significant interest in drug delivery research.^[12] Copolymers containing **dipropyl maleate** can be synthesized to form nanoparticles, micelles, or hydrogels for controlled drug release.^[12] The ester linkages in the polymer backbone can be designed to be biodegradable, allowing for the release of the encapsulated drug and subsequent clearance of the polymer from the body.

Visualizations

Synthesis and Purification Workflow

Synthesis and Purification of Dipropyl Maleate

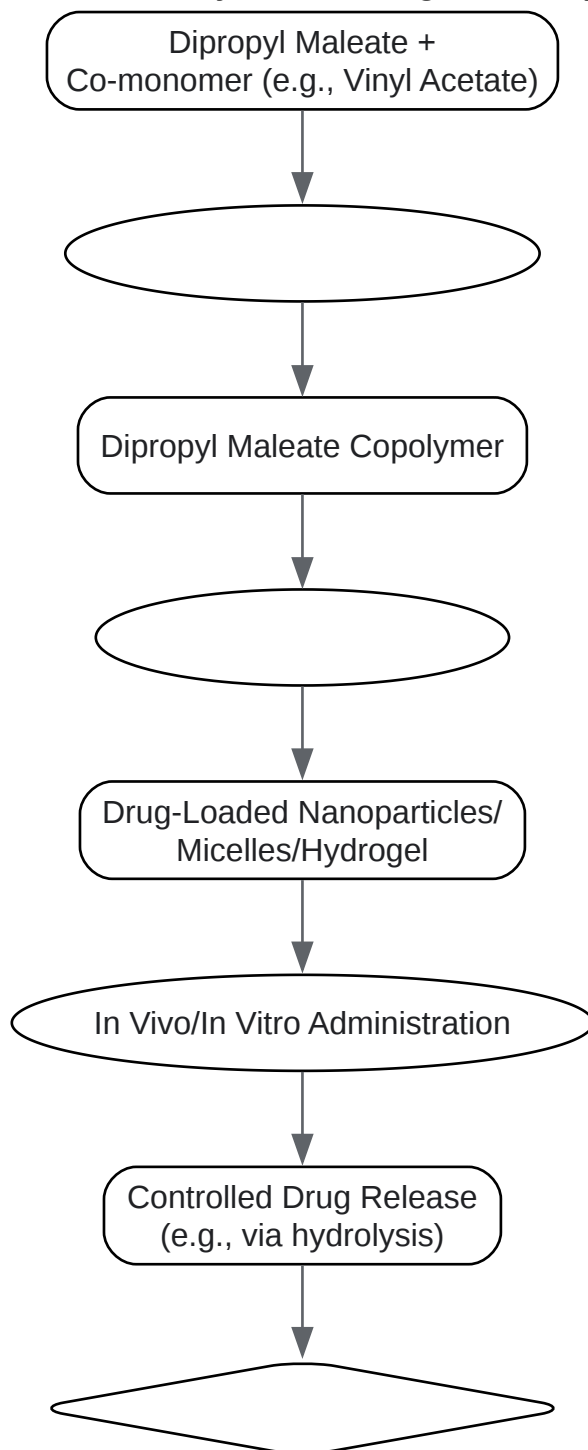


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Caption: Workflow for the synthesis and purification of **dipropyl maleate**.

Conceptual Drug Delivery System Development

Conceptual Pathway for a Drug Delivery System



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Caption: Development of a drug delivery system from a **dipropyl maleate** copolymer.

Safety and Handling

Dipropyl maleate may cause skin and eye irritation, as well as respiratory irritation.[17] It is recommended to handle this chemical in a well-ventilated area and to use appropriate personal protective equipment, including gloves and safety glasses.[7][17] In case of contact, wash the affected area with plenty of water.[7] For firefighting, use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.[7]

Conclusion

Dipropyl maleate is a versatile chemical with well-defined physicochemical and spectroscopic properties. The detailed protocols provided in this guide for its synthesis and characterization will be valuable for researchers. Furthermore, its potential application in the development of novel drug delivery systems highlights its importance for the pharmaceutical industry. Further research into the biocompatibility and degradation products of **dipropyl maleate**-based copolymers is warranted to fully realize its potential in drug development.

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